

Application Note: Preparation of Azlocillin Solutions for In Vitro Susceptibility Testing

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Compound of Interest

Compound Name: Azlocillin

Cat. No.: B1666447

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Introduction

Azlocillin is a broad-spectrum acylureido penicillin antibiotic with notable activity against *Pseudomonas aeruginosa* and other gram-negative bacteria, as well as some gram-positive organisms.[1] Accurate and reproducible in vitro antimicrobial susceptibility testing (AST) is crucial for determining the minimum inhibitory concentration (MIC) of **azlocillin** required to inhibit the growth of a specific microorganism.[2] The preparation of **azlocillin** solutions is a critical first step in performing these assays. This document provides detailed protocols for the preparation, storage, and handling of **azlocillin** solutions for use in research and clinical laboratory settings, in accordance with established standards such as those from the Clinical and Laboratory Standards Institute (CLSI).[3]

Materials and Reagents

- **Azlocillin** sodium salt (reagent grade)
- Sterile, deionized, or distilled water
- Dimethyl sulfoxide (DMSO) (optional, for high concentration stock)
- Sterile 0.22 µm syringe filters
- Sterile tubes and glassware

- Calibrated pipettes and tips
- Vortex mixer
- Analytical balance

Quantitative Data Summary

A summary of the key quantitative parameters for the preparation and storage of **azlocillin** solutions is provided below.

Parameter	Value	Reference
Solubility		
In Water	50 mg/mL	[4] [5]
In DMSO	90 mg/mL	[6]
In Ethanol	3 mg/mL	[6]
Stock Solution Storage		
Lyophilized Powder	-20°C, desiccated, for up to 36 months	[7]
In Solution at -20°C	Up to 3 months (aliquoted)	[7]
In Solution at -80°C	Up to 6 months (aliquoted)	[1]
Short-term (refrigerated)	2-8°C for up to 5 days	[8]

Note: It is highly recommended to aliquot stock solutions to prevent repeated freeze-thaw cycles which can lead to degradation of the antibiotic.[\[1\]](#)[\[7\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mg/mL Azlocillin Stock Solution in Water

This protocol describes the preparation of a primary stock solution of **azlocillin** in water. Water is the recommended solvent for most applications.[\[4\]](#)

- Potency Calculation: Before weighing, determine the potency of the **azlocillin** sodium salt powder from the manufacturer's certificate of analysis. The amount of powder needed will be adjusted based on its purity.
 - Formula: $\text{Weight (mg)} = [\text{Desired Concentration (mg/mL)} \times \text{Volume (mL)}] / [\text{Potency } (\mu\text{g/mg}) / 1000 (\mu\text{g/mg})]$
- Weighing: Accurately weigh the calculated amount of **azlocillin** sodium salt powder using an analytical balance.
- Dissolution: Add the weighed powder to a sterile container. Add a small amount of sterile water to create a slurry, then add the remaining volume of water to reach the final desired concentration of 10 mg/mL.
- Mixing: Vortex the solution until the **azlocillin** is completely dissolved. The solution should be clear to slightly hazy and colorless to faint yellow.[\[4\]](#)
- Sterilization: Sterilize the stock solution by passing it through a sterile 0.22 μm syringe filter into a sterile container. This step is critical for aqueous solutions to prevent contamination.[\[1\]](#)
- Aliquoting and Storage: Dispense the sterile stock solution into smaller, sterile, cryo-safe tubes (e.g., 1 mL aliquots). Label each aliquot clearly with the name of the antibiotic, concentration, and date of preparation. Store the aliquots at -20°C for up to 3 months or -80°C for up to 6 months.[\[1\]](#)[\[7\]](#)

Protocol 2: Preparation of Working Solutions for Broth Microdilution

This protocol outlines the preparation of serial dilutions of **azlocillin** for determining the Minimum Inhibitory Concentration (MIC) using the broth microdilution method.[\[9\]](#)

- Thaw Stock Solution: Thaw one aliquot of the 10 mg/mL **azlocillin** stock solution at room temperature.

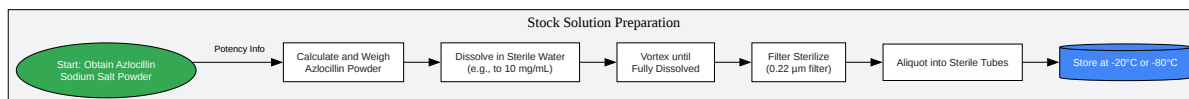
- Intermediate Dilutions: Prepare a series of intermediate dilutions from the stock solution in a suitable sterile diluent, such as sterile water or the appropriate broth medium (e.g., Mueller-Hinton Broth).[10] These dilutions will be further diluted in the microtiter plate.
- Microtiter Plate Preparation: In a 96-well microtiter plate, add the appropriate volume of broth to each well. Then, add the intermediate **azlocillin** dilutions to the wells to achieve the final desired concentrations for the assay. Typically, a two-fold serial dilution is performed across the plate.[10]
- Inoculum Preparation and Addition: Prepare a standardized bacterial inoculum (e.g., to a 0.5 McFarland standard).[10] Dilute the inoculum to the final target concentration and add it to each well of the microtiter plate.
- Incubation: Incubate the plate under appropriate conditions (e.g., 35°C for 16-20 hours for most aerobic bacteria).[9]

Protocol 3: Preparation of Azlocillin-Containing Agar Plates for Agar Dilution

This protocol describes the preparation of agar plates with varying concentrations of **azlocillin** for MIC determination by agar dilution.[8]

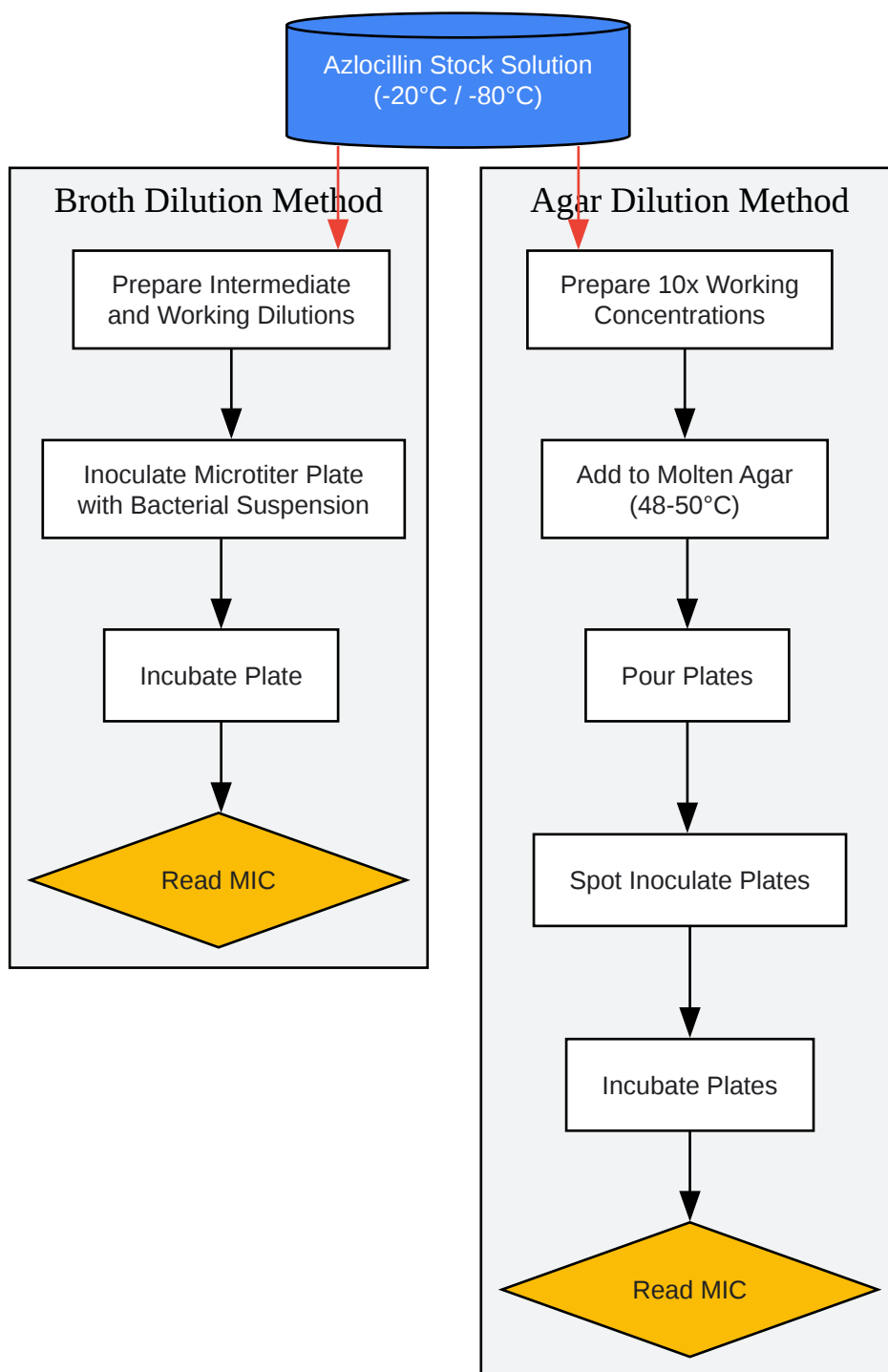
- Prepare Molten Agar: Prepare and sterilize the appropriate agar medium (e.g., Mueller-Hinton Agar). Cool the molten agar to 48-50°C in a water bath.[8]
- Prepare **Azlocillin** Dilutions: Prepare a series of **azlocillin** dilutions in a sterile diluent at 10 times the final desired concentrations.
- Addition of **Azlocillin** to Agar: Add 1 part of each **azlocillin** dilution to 9 parts of molten agar. For example, add 2 mL of a 10x **azlocillin** solution to 18 mL of molten agar. Mix thoroughly by inverting the tube several times, avoiding the formation of bubbles.
- Pouring Plates: Pour the **azlocillin**-containing agar into sterile petri dishes to a uniform depth. Allow the plates to solidify at room temperature on a level surface.[8]
- Storage and Use: The plates can be used immediately or stored in sealed plastic bags at 2-8°C for up to 5 days.[8]

Visualizations



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Caption: Workflow for preparing a sterile **azlocillin** stock solution.



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Caption: Overview of **azlocillin** solution use in AST methods.

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